

Essential Safety and Operational Guide for 5-Nitro-2-(1-pyrrolidiny)pyridine

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Compound of Interest

Compound Name: 5-Nitro-2-(1-pyrrolidiny)pyridine

Cat. No.: B1296758

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Disclaimer: No specific Safety Data Sheet (SDS) was located for **5-Nitro-2-(1-pyrrolidiny)pyridine**. The following guidance is based on safety data for structurally similar compounds, including nitropyridines and pyridines. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific handling and disposal requirements and to adhere to all local, state, and federal regulations. This document is intended for use by trained researchers, scientists, and drug development professionals.

This guide provides essential, immediate safety and logistical information for handling **5-Nitro-2-(1-pyrrolidiny)pyridine**, including detailed operational and disposal plans to ensure the safety of laboratory personnel and regulatory compliance.

Immediate Safety and Handling Precautions

Prior to commencing any work with **5-Nitro-2-(1-pyrrolidiny)pyridine**, it is crucial to have all necessary personal protective equipment (PPE) readily available and to work in a properly equipped and ventilated area.

Engineering Controls:

- All handling of **5-Nitro-2-(1-pyrrolidiny)pyridine**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation of dust or vapors.[\[1\]](#)[\[2\]](#)
- The work area must be well-ventilated.[\[3\]](#)[\[4\]](#)

- An emergency eyewash station and safety shower must be readily accessible.[2][5]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles compliant with ANSI Z87.1 standards are mandatory.[1] A face shield should be worn in situations with a splash hazard.[6]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are required.[3][7] It is advisable to check the glove manufacturer's compatibility chart for specific breakthrough times.
- Body Protection: A clean, fully buttoned lab coat must be worn at all times.[1] For larger quantities or increased risk of exposure, a chemical-resistant apron or suit is recommended.
- Respiratory Protection: When handling the solid compound outside of a certified chemical fume hood or if dust generation is likely, a NIOSH-approved respirator with a particulate filter (e.g., N99 or P2) is required.[1]

Quantitative Data Summary

The following table summarizes available quantitative data for **5-Nitro-2-(1-pyrrolidinyl)pyridine** and related compounds.

Property	Value	Compound	Reference
Melting Point	137-139°C	5-Nitro-2-(1-pyrrolidinyl)pyridine	[8]
Molecular Formula	C9H11N3O2	5-Nitro-2-(1-pyrrolidinyl)pyridine	[8]
Molecular Weight	193.2 g/mol	5-Nitro-2-(1-pyrrolidinyl)pyridine	[8]
TLV for Nicotine (TWA)	0.5 mg/m ³ (skin)	Nicotine	[9]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **5-Nitro-2-(1-pyrrolidinyl)pyridine** from receipt to experimental use.

1. Receiving and Storage:

- **Inspection:** Upon receipt, carefully inspect the container for any signs of damage or leaks.
- **Storage:** Store the compound in a tightly sealed and clearly labeled container in a cool, dry, well-ventilated area.^{[3][4]} Keep it away from heat, sparks, and open flames.^[10] Store separately from incompatible materials such as strong oxidizers and acids.^[10]

2. Weighing and Solution Preparation:

- **Preparation:** Before handling, ensure all required PPE is correctly worn.
- **Weighing:** Conduct all weighing and transfers of the solid material inside a certified chemical fume hood to prevent the dispersion of powder.^{[1][2]} Use a spatula for transfers and handle the material carefully to avoid dust formation.
- **Solution Preparation:** Slowly add the weighed compound to the solvent in an appropriate container to prevent splashing.^[2] Ensure the container is securely capped before mixing.

3. Experimental Use:

- **Closed Systems:** Whenever feasible, conduct reactions in a closed system to minimize the release of the substance into the work environment.^[1]
- **Hygiene:** Do not eat, drink, or smoke in the laboratory.^{[2][4]} Wash hands thoroughly after handling the chemical, even if gloves were worn.^[2]

Disposal Plan

Proper disposal of **5-Nitro-2-(1-pyrrolidinyl)pyridine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification and Segregation:

- **5-Nitro-2-(1-pyrrolidinyl)pyridine** waste must be classified as hazardous chemical waste.
[5]
- Segregate waste into the following categories:
 - Solid Waste: Unused or expired compound, contaminated weighing paper, pipette tips, and other lab supplies.
 - Contaminated PPE: Used gloves, disposable lab coats, etc.
 - Liquid Waste: Solutions containing **5-Nitro-2-(1-pyrrolidinyl)pyridine**.

2. Waste Collection and Storage:

- Containers: Collect all waste in dedicated, compatible, and clearly labeled hazardous waste containers.[1][10] The label should include "Hazardous Waste," the full chemical name, and any other information required by your institution.[5]
- Storage: Store sealed waste containers in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials.[5]

3. Arranging for Disposal:

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.[5]
- Do not attempt to neutralize the chemical waste unless you are trained and authorized to do so as part of an approved protocol.[5]
- Never dispose of **5-Nitro-2-(1-pyrrolidinyl)pyridine** down the drain or in the regular trash.
[5]

Spill and Emergency Procedures

1. Spill Management:

- **Evacuation and Notification:** In the event of a spill, alert personnel in the immediate vicinity. For large spills or if you are not trained to handle it, evacuate the area and contact your institution's emergency response team.[5]
- **Containment:** For small spills, use an absorbent material like sand or vermiculite to contain the powder.[2]
- **Cleanup:** Carefully collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal.[2][5] Decontaminate the spill area with a suitable solvent (consult your EHS for recommendations), followed by soap and water. Collect all cleanup materials as hazardous waste.[5]

2. Accidental Exposure:

- **Eye Contact:** Immediately flush eyes with copious amounts of water at an emergency eyewash station for at least 15 minutes and seek medical attention.[3][10]
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes and seek medical attention.[3][4] Remove contaminated clothing.[4]
- **Inhalation:** Move to fresh air immediately. If breathing is difficult, seek medical attention.[3][4]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4][11]

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling of **5-Nitro-2-(1-pyrrolidiny)pyridine**.

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